

4-Bromoisoxazole: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromoisoxazole

Cat. No.: B1274380

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **4-Bromoisoxazole** (CAS Number: 97925-43-4), a key heterocyclic compound utilized in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive data, experimental insights, and a profile of its chemical reactivity.

Core Compound Information

4-Bromoisoxazole is a halogenated heterocyclic compound recognized for its utility as a versatile building block in the synthesis of more complex molecules.^[1] Its structure, featuring a bromine atom at the 4-position of the isoxazole ring, makes it a valuable intermediate for introducing the isoxazole moiety and for further functionalization through reactions such as metal-halogen exchange.

Molecular Structure:

The structure of **4-Bromoisoxazole** is defined by a five-membered isoxazole ring with a bromine atom attached to the carbon at the 4-position.

- SMILES: Brc1cnoc1
- InChI Key: IRDVIGFQMLUJAM-UHFFFAOYSA-N

Physicochemical and Safety Data

A summary of the key quantitative data for **4-Bromoisoxazole** is presented in the table below for easy reference and comparison.

Property	Value
CAS Number	97925-43-4[1][2][3][4]
Molecular Formula	C ₃ H ₂ BrNO[1][2][3][4]
Molecular Weight	147.96 g/mol [1][2][3][4]
Appearance	White to light yellow solid[1]
Melting Point	36-45 °C[1][4]
Flash Point	60 °C (140 °F)[4]
Purity	≥95% - 98%[1]
Storage Temperature	2-8 °C[4]
GHS Pictogram	GHS07 (Exclamation mark)[4]
GHS Signal Word	Warning[4]
GHS Hazard Statement	H302: Harmful if swallowed[4]

Synthetic and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4-Bromoisoxazole** can be proprietary, a general methodology can be inferred from related syntheses of brominated isoxazoles and dihydroisoxazoles. A common approach involves the bromination of a suitable isoxazole precursor.

General Experimental Protocol for Bromination:

The synthesis of a 4-bromo-substituted isoxazole can be achieved using a brominating agent in the presence of a base. For instance, the synthesis of 4-bromo-2,3-dihydroisoxazoles has been described using pyridinium tribromide. A generalized procedure would be as follows:

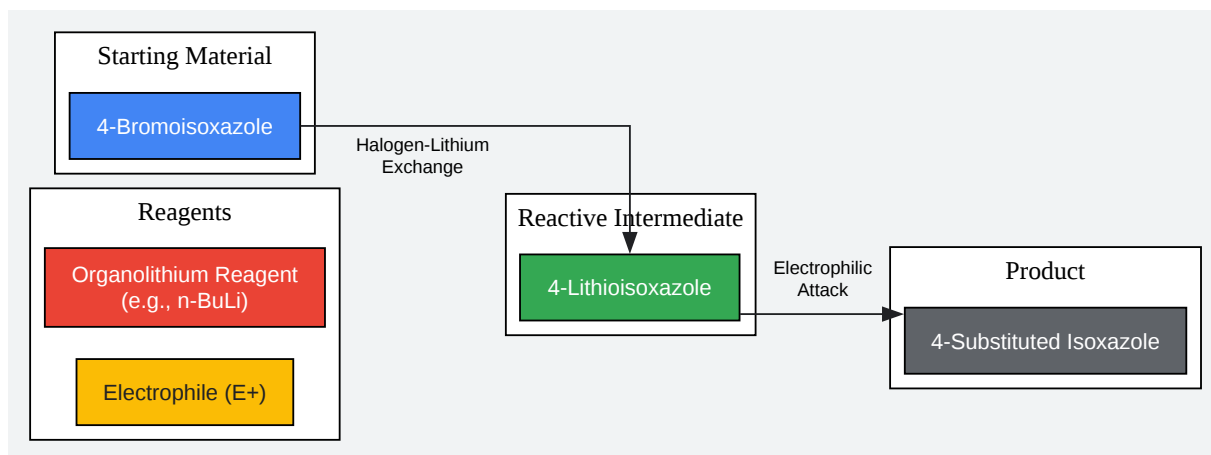
- **Reactant Preparation:** The isoxazole precursor is dissolved in a suitable aprotic solvent (e.g., dichloromethane, chloroform) in a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen, argon).
- **Base Addition:** A base is added to the solution to facilitate the reaction.
- **Bromination:** The brominating agent, such as pyridinium tribromide, is added portion-wise to the reaction mixture at a controlled temperature, often at or below room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is typically quenched with a reducing agent (e.g., sodium thiosulfate solution) to remove any excess bromine. The organic layer is then washed with water and brine, dried over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate), and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified using standard techniques such as column chromatography on silica gel or recrystallization to yield the pure **4-Bromoisoxazole**.

Chemical Reactivity and Applications

4-Bromoisoxazole serves as a crucial intermediate in the synthesis of a variety of bioactive molecules and functional materials.^[1] Its reactivity is dominated by the carbon-bromine bond, which can readily participate in a range of cross-coupling reactions and metal-halogen exchange reactions.

A key application of 4-bromo-substituted isoxazoles is their use in halogen-lithium exchange reactions to form the corresponding lithiated species. This highly reactive intermediate can then be reacted with various electrophiles to introduce a wide range of substituents at the 4-position of the isoxazole ring.

Below is a logical workflow diagram illustrating the general pathway for the functionalization of **4-Bromoisoxazole** via a halogen-lithium exchange reaction.



[Click to download full resolution via product page](#)

Caption: Functionalization of **4-Bromoisoxazole** via Halogen-Lithium Exchange.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Bromoisoxazole | C₃H₂BrNO | CID 3862248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 4-Bromoisoxazole 95 97925-43-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Bromoisoxazole: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274380#4-bromoisoxazole-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com